

# The Solubility of Trichlorofluoromethane (Freon-11): A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Freon-11

Cat. No.: B1174993

[Get Quote](#)

Introduction: Trichlorofluoromethane, widely known by its trade name **Freon-11** or as CFC-11, is a chlorofluorocarbon with the chemical formula  $\text{CCl}_3\text{F}$ .<sup>[1][2]</sup> Historically, it was extensively used as a refrigerant, propellant, and blowing agent.<sup>[3]</sup> Despite its production being phased out under the Montreal Protocol due to its high ozone depletion potential, understanding its physicochemical properties, particularly its solubility in various media, remains critical for environmental modeling, remediation studies, and management of existing stocks. This technical guide provides a detailed overview of the solubility of **Freon-11** in aqueous and organic media, experimental methodologies for its determination, and key factors influencing its solubility.

## Solubility of Freon-11 in Water

**Freon-11** exhibits low solubility in water. This property is crucial for understanding its transport and fate in aquatic environments. The solubility is temperature-dependent, generally decreasing as temperature rises from 0°C to around 30-35°C, after which it shows a slight increase, a common behavior for halogenated hydrocarbons in water.<sup>[2]</sup>

Quantitative data from various sources have been compiled and are presented below. The Henry's Law constant, a measure of the partitioning of a compound between air and water, is also a critical parameter for environmental scientists. For **Freon-11**, a Henry's Law constant of  $9.70 \times 10^{-2} \text{ atm}\cdot\text{m}^3/\text{mol}$  at 25°C has been reported.<sup>[1]</sup>

## Table 1: Quantitative Solubility of Freon-11 in Water

Temperature (°C)	Temperature (K)	Mass Fraction (g/100g)	Mole Fraction ( $\times 10^{-4}$ )	Solubility (mg/L)	Reference
0	273.15	0.000393	5.18	~393	[2]
10	283.15	0.000244	3.21	~244	[2]
20	293.15	0.000148	1.94	1100 - 1300	[1][2][3]
25	298.15	0.000119	1.56	1100	[1][2]
30	303.15	0.000104	1.36	~104	[2]
35	308.15	0.000103	1.35	~103	[2]

Note: Values in mg/L are derived from various sources and may be reported at slightly different conditions. The mass and mole fraction data from the IUPAC-NIST evaluation provide a consistent dataset.[2]

## Solubility of Freon-11 in Organic Solvents

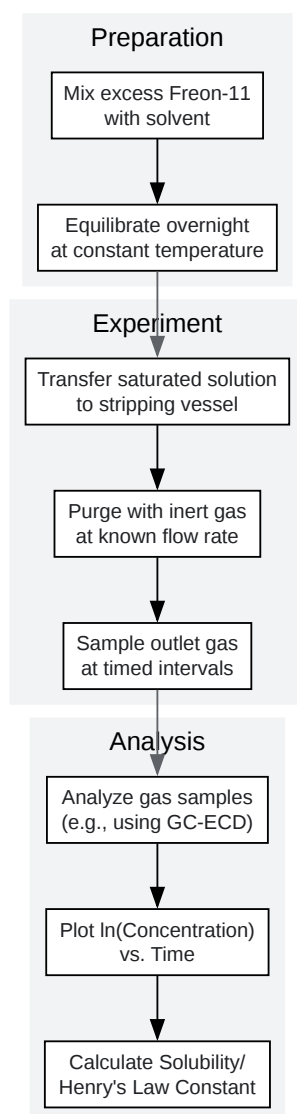
In contrast to its limited solubility in water, **Freon-11** is readily soluble in a wide range of organic solvents.[1][4] This is consistent with the "like dissolves like" principle, as **Freon-11** is a nonpolar molecule. For many common organic solvents, it is considered miscible, meaning it can be mixed in any proportion without separating. Due to this high solubility, specific quantitative limits are less frequently reported in the literature compared to its aqueous solubility.

### Table 2: Solubility of Freon-11 in Common Organic Solvents

Solvent	Class	Solubility	Reference(s)
Ethanol	Alcohol	Soluble	[1][4]
Ether (Diethyl ether)	Ether	Soluble	[1][4]
Acetone	Ketone	Soluble	[5]
Benzene	Aromatic Hydrocarbon	Soluble	[5]
Carbon Tetrachloride	Halogenated Solvent	Soluble	[5]
Acetic Acid	Carboxylic Acid	25 g/100g (at 4.5°C)	[No source found]

## Factors Influencing Solubility

The solubility of **Freon-11** is governed by several interconnected factors, primarily related to the properties of the solute and solvent, as well as the external conditions of the system.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Trichlorofluoromethane | CCl<sub>3</sub>F | CID 6389 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. IUPAC-NIST Solubilities Database [srdata.nist.gov]

- 3. Trichlorofluoromethane - Wikipedia [en.wikipedia.org]
- 4. chembk.com [chembk.com]
- 5. 1,1,1-Trichloroethane | CCl<sub>3</sub>CH<sub>3</sub> | CID 6278 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The Solubility of Trichlorofluoromethane (Freon-11): A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1174993#solubility-of-freon-11-in-water-and-organic-solvents]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)